

# An In-depth Technical Guide to Ethylenediaminetetraacetic Acid Tetrasodium Salt Hydrate

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## Compound of Interest

Compound Name: *Ethylenediaminetetraacetic acid  
tetrasodium salt hydrate*

Cat. No.: *B151916*

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This guide provides comprehensive technical information on ethylenediaminetetraacetic acid (EDTA) tetrasodium salt hydrate, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identification and Properties

Ethylenediaminetetraacetic acid tetrasodium salt is a powerful chelating agent. It exists in various hydrated forms, each with a specific CAS number.

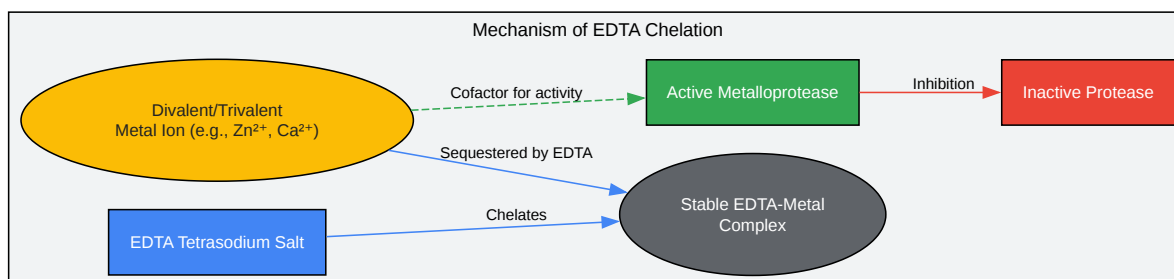
Identifier	Anhydrous	Dihydrate	Tetrahydrate	General Hydrate
CAS Number	64-02-8[1][2][3]	10378-23-1[4][5]	13235-36-4[1][6][7]	194491-31-1[2]
Molecular Formula	$C_{10}H_{12}N_2Na_4O_8$	$C_{10}H_{12}N_2Na_4O_8 \cdot 2H_2O$ [5]	$C_{10}H_{12}N_2Na_4O_8 \cdot 4H_2O$ [1]	$C_{10}H_{12}N_2Na_4O_8 \cdot xH_2O$ [2]
Molecular Weight	380.17 g/mol	416.21 g/mol [5]	452.2 g/mol (approx.)	380.17 g/mol (anhydrous basis)
Appearance	White crystalline solid[1]	White crystals or powder[4]	White solid[1]	Powder

### Physicochemical Properties

Property	Value
pKa	2.0, 2.7, 6.2, 10.3[2][8]
pH	~11.3 (1% aqueous solution)[1]
Solubility	Highly soluble in water[1]
Melting Point	>300°C[3]

## Mechanism of Action: Metal Ion Chelation

The primary function of EDTA is its ability to sequester di- and trivalent metal ions. This chelating action is fundamental to its various applications. By forming stable, water-soluble complexes with metal ions, EDTA effectively removes them from solution, preventing them from participating in chemical reactions.



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Caption: Mechanism of metalloprotease inhibition by EDTA.

## Applications in Research and Drug Development

EDTA tetrasodium salt hydrate is a versatile tool in various scientific applications:

- **Enzyme Inhibition:** It is used to inhibit metalloproteases and other enzymes that require divalent cations as cofactors by chelating the metal ions essential for their activity.[4]
- **Stabilizing Agent:** In pharmaceutical formulations, it enhances the stability and shelf-life of drugs by sequestering trace metal ions that can catalyze degradation of active pharmaceutical ingredients (APIs).[9][10][11]
- **Anticoagulant:** It is employed as an anticoagulant for hematological testing, as it prevents platelet aggregation and preserves the morphology of blood cells.[4] The optimal concentration for this purpose is 1.5 mg per ml of blood.[2][8]
- **Cell Culture:** It is used as a chelating agent in the isolation of cells, such as human endometrial stem cells.

## Experimental Protocols

Preparation of 0.5 M EDTA Stock Solution (pH 8.0)

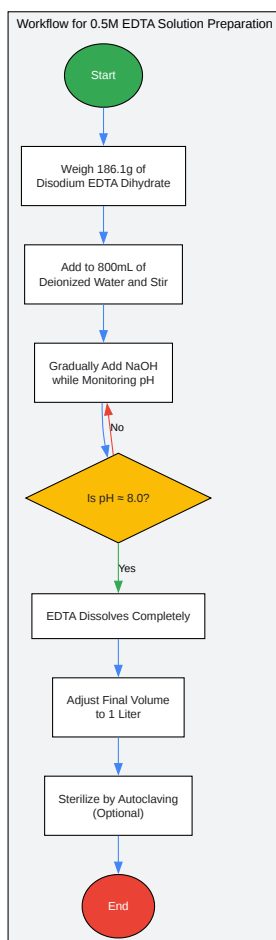
This protocol details the preparation of a 1-liter stock solution of 0.5 M EDTA. The dissolution of EDTA is pH-dependent, and it will only dissolve fully when the pH is adjusted to approximately 8.0.[12]

Materials:

Component	Molecular Formula	Molecular Weight (g/mol )	Quantity for 1 L
Disodium EDTA dihydrate	$C_{10}H_{14}N_2Na_2O_8 \cdot 2H_2O$	372.24	186.1 g[12]
Deionized Water (H <sub>2</sub> O)	H <sub>2</sub> O	18.02	~800 mL initially, then q.s. to 1 L[12]
Sodium Hydroxide (NaOH)	NaOH	40.00	~20 g of pellets (to adjust pH)[12]

Procedure:

- Weighing: Accurately weigh 186.1 g of disodium EDTA dihydrate.
- Initial Mixing: Add the EDTA powder to a beaker containing approximately 800 mL of deionized water. Stir vigorously. The solution will be cloudy as the EDTA will not fully dissolve at this stage.[12]
- pH Adjustment: While stirring, gradually add solid NaOH pellets or a concentrated NaOH solution. Monitor the pH of the solution continuously using a pH meter.[12][13]
- Dissolution: As the pH approaches 8.0, the EDTA will completely dissolve, and the solution will become clear.[12][13]
- Final Volume Adjustment: Once the pH is stable at 8.0, transfer the solution to a graduated cylinder and add deionized water to bring the final volume to 1 liter.[12]
- Sterilization: For applications requiring sterility, the solution can be autoclaved.[12]
- Storage: Store the 0.5 M EDTA solution at room temperature.[12]



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Caption: Workflow for the preparation of a 0.5M EDTA stock solution.

## Safety and Toxicology

EDTA tetrasodium salt is classified as hazardous. It is harmful if swallowed or inhaled and can cause serious eye damage.[5][6]

Toxicological Data:

Metric	Value	Species
Oral LD <sub>50</sub>	1658 - 1780 mg/kg	Rat[3]

It is essential to handle this chemical with appropriate personal protective equipment, including gloves, eye protection, and a dust mask. Store in a well-ventilated area.

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